

# Synthesis of 4-Phenylazophenol: An Application Note and Laboratory Protocol

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## Compound of Interest

Compound Name: 4-Phenylazophenol

Cat. No.: B142808

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This document provides a comprehensive protocol for the synthesis of **4-Phenylazophenol**, an important azo dye and organic intermediate. The intended audience for this guide includes researchers, scientists, and professionals involved in drug development and organic synthesis.

## Introduction

**4-Phenylazophenol**, also known as p-hydroxyazobenzene, is an organic compound characterized by a phenyl group and a phenol group linked by an azo bridge (-N=N-). It serves as a crucial intermediate in the synthesis of various dyes, indicators, and pharmaceuticals. The synthesis is a classic example of an electrophilic aromatic substitution reaction, proceeding through a two-step process: the diazotization of an aromatic amine (aniline) followed by the azo coupling with an activated aromatic compound (phenol).<sup>[1][2]</sup> This protocol details the necessary reagents, equipment, and procedures for the successful synthesis, purification, and characterization of **4-Phenylazophenol** in a research laboratory setting.

## Reaction Scheme

The overall reaction for the synthesis of **4-Phenylazophenol** is as follows:

Step 1: Diazotization of Aniline  $\text{C}_6\text{H}_5\text{NH}_2 + \text{NaNO}_2 + 2\text{HCl} \rightarrow \text{C}_6\text{H}_5\text{N}_2^+\text{Cl}^- + \text{NaCl} + 2\text{H}_2\text{O}$

Step 2: Azo Coupling with Phenol  $\text{C}_6\text{H}_5\text{N}_2^+\text{Cl}^- + \text{C}_6\text{H}_5\text{OH} \rightarrow \text{C}_6\text{H}_5\text{N}=\text{NC}_6\text{H}_4\text{OH} + \text{HCl}$

## Materials and Reagents

Reagent	Chemical Formula	Molar Mass ( g/mol )	Concentration	Notes
Aniline	C <sub>6</sub> H <sub>5</sub> NH <sub>2</sub>	93.13	99%	Toxic, handle with care.
Sodium Nitrite	NaNO <sub>2</sub>	69.00	99%	Oxidizing agent.
Hydrochloric Acid	HCl	36.46	Concentrated (37%)	Corrosive.
Phenol	C <sub>6</sub> H <sub>5</sub> OH	94.11	99%	Toxic and corrosive.
Sodium Hydroxide	NaOH	40.00	98%	Corrosive.
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	95% or Absolute	For recrystallization.
Distilled Water	H <sub>2</sub> O	18.02	-	
Ice	H <sub>2</sub> O	18.02	-	

## Equipment

- Beakers (100 mL, 250 mL, 500 mL)
- Erlenmeyer flask (250 mL)
- Graduated cylinders
- Magnetic stirrer and stir bar
- Ice bath
- Thermometer (-10 to 110 °C)
- Buchner funnel and filter flask
- Filter paper

- Glass stirring rod
- Dropping funnel
- pH indicator paper
- Melting point apparatus

## Experimental Protocol

This synthesis is divided into two primary stages: the preparation of the benzenediazonium chloride salt and the subsequent coupling reaction with phenol.

### Stage 1: Preparation of Benzenediazonium Chloride

- In a 250 mL beaker, prepare a solution of aniline hydrochloride by dissolving 4.65 g (0.05 mol) of aniline in a mixture of 15 mL of concentrated hydrochloric acid and 15 mL of distilled water.<sup>[3]</sup>
- Cool this solution to 0-5 °C in an ice bath with constant stirring.<sup>[4][5]</sup> It is crucial to maintain this low temperature to prevent the decomposition of the diazonium salt.<sup>[6]</sup>
- In a separate 100 mL beaker, dissolve 3.5 g (0.05 mol) of sodium nitrite in 20 mL of distilled water and cool this solution in the ice bath.<sup>[3]</sup>
- Slowly add the cold sodium nitrite solution dropwise to the aniline hydrochloride solution over a period of 10-15 minutes, ensuring the temperature of the reaction mixture does not rise above 5 °C.<sup>[5]</sup>
- After the addition is complete, continue stirring the mixture in the ice bath for another 15-20 minutes to ensure the diazotization is complete. The resulting solution is the benzenediazonium chloride, which will be used immediately in the next stage.

### Stage 2: Azo Coupling with Phenol

- In a 500 mL beaker, dissolve 4.7 g (0.05 mol) of phenol in 50 mL of 10% sodium hydroxide solution.<sup>[3][7]</sup> This forms the sodium phenoxide solution.

- Cool the sodium phenoxide solution to 0-5 °C in an ice bath with vigorous stirring.[7]
- Slowly add the previously prepared cold benzenediazonium chloride solution to the cold sodium phenoxide solution with continuous, vigorous stirring.[8]
- A brightly colored orange-red precipitate of **4-Phenylazophenol** should form immediately.[2][7]
- Continue to stir the reaction mixture in the ice bath for 30-40 minutes to ensure the coupling reaction is complete.[8]

## Product Isolation and Purification

- Isolate the crude **4-Phenylazophenol** by vacuum filtration using a Buchner funnel.
- Wash the precipitate thoroughly with a large volume of cold water to remove any unreacted salts and impurities.[8]
- Purify the crude product by recrystallization. Dissolve the solid in a minimum amount of hot ethanol and then allow it to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry them in a desiccator or a vacuum oven at a low temperature.
- Weigh the final product and calculate the percentage yield.

## Quantitative Data

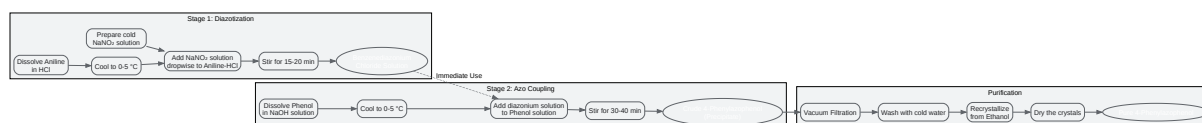
Property	Value	Reference
Chemical Formula	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> O	[9]
Molar Mass	198.22 g/mol	[9]
Appearance	Orange columnar solid	[9]
Melting Point	150-152 °C	[9]
Solubility	Soluble in ethanol, ether, acetone; Insoluble in water.	[9]
Theoretical Yield	9.91 g (based on 0.05 mol limiting reagent)	-
Reported Yield	Up to 97%	[10]

## Safety Precautions

- Aniline: Toxic and readily absorbed through the skin. Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Phenol: Toxic and corrosive, can cause severe skin burns. Handle with extreme care in a fume hood and wear appropriate PPE.
- Hydrochloric Acid and Sodium Hydroxide: Corrosive. Avoid contact with skin and eyes.
- Sodium Nitrite: An oxidizing agent. Keep away from combustible materials.
- General: The reaction should be conducted in a well-ventilated fume hood. Diazonium salts can be explosive when dry; do not isolate the benzenediazonium chloride salt from the solution.

## Visualizations

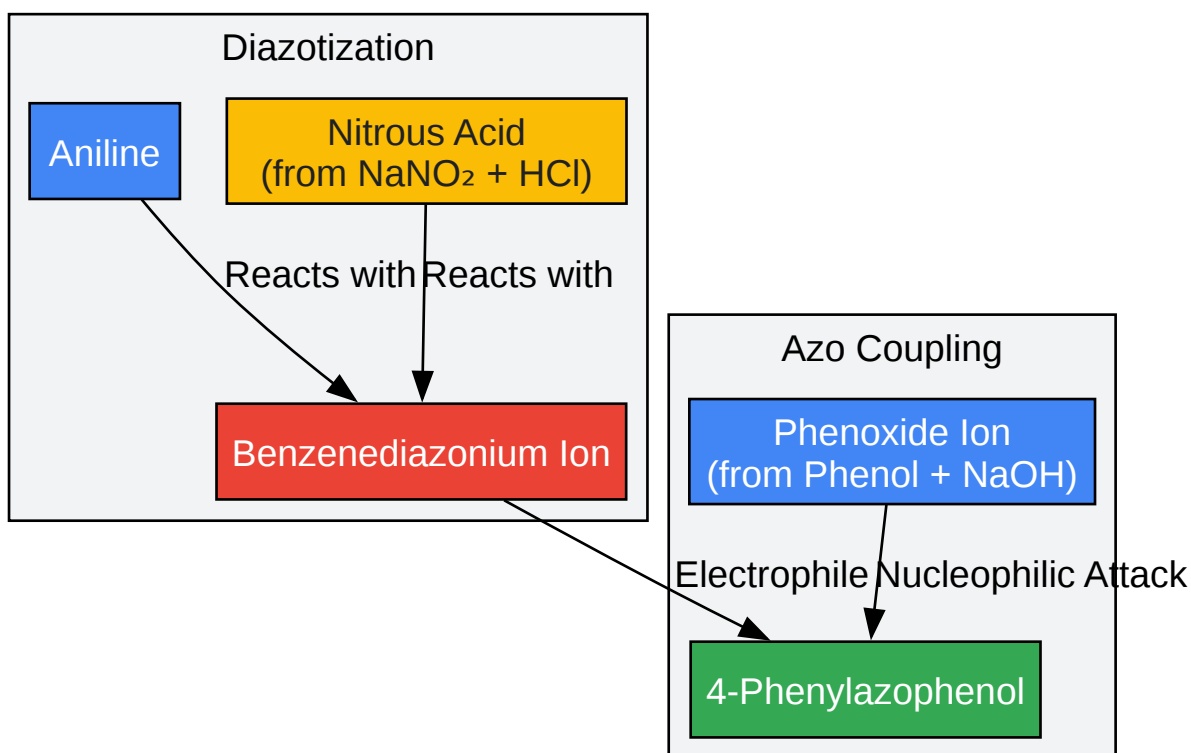
## Experimental Workflow



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Caption: Experimental workflow for the synthesis of **4-Phenylazophenol**.

## Reaction Mechanism



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Caption: Simplified signaling pathway for the synthesis of **4-Phenylazophenol**.

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